

Essential Safety and Logistical Information for Handling 3-(2-Methylphenyl)furan

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Compound of Interest

Compound Name: 3-(2-Methylphenyl)furan

Cat. No.: B15209064

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-(2-Methylphenyl)furan** is not publicly available. The following guidance is based on the known hazards of structurally similar compounds, such as furan, methylfuran, and general principles of laboratory safety for handling potentially hazardous chemicals. Researchers must conduct a thorough risk assessment based on the specific quantities and procedures used in their experiments and consult with their institution's Environmental Health and Safety (EHS) department.

Operational Plan: Safe Handling Procedures

1. Engineering Controls:

- **Chemical Fume Hood:** All handling of **3-(2-Methylphenyl)furan**, including weighing, transferring, and use in reactions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[1][2]}
- **Ventilation:** Ensure adequate general laboratory ventilation to prevent the accumulation of flammable vapors.^[2]
- **Emergency Equipment:** An eyewash station and safety shower must be readily accessible in the immediate work area.^[3] Fire extinguishers appropriate for flammable liquids (e.g., CO₂, dry chemical, or alcohol-resistant foam) should be available.^[1]

2. Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z.87.1 standards are mandatory.[4] A face shield should be worn over safety glasses, especially when there is a risk of splashing or a highly exothermic reaction.[4]
- **Hand Protection:** Nitrile gloves are recommended for incidental contact.[4][5][6] For prolonged handling or immersion, consult the glove manufacturer's chemical resistance guide.[4] Always inspect gloves for tears or holes before use and change them immediately if contaminated.
- **Body Protection:** A flame-retardant lab coat should be worn and kept fully buttoned.[4][7] Long pants and closed-toe, closed-heel shoes are required.[4] Avoid synthetic clothing materials like polyester.[4] For larger quantities, a chemical-resistant apron may be necessary.
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with organic vapor cartridges is required.[1][8] Respirator use requires a formal respiratory protection program, including fit testing and medical evaluation.[4]

3. Safe Handling Practices:

- **Avoid Inhalation, Ingestion, and Skin Contact:** Do not breathe vapors or mists.[1][2] Do not eat, drink, or smoke in the laboratory.[2][7] Wash hands thoroughly after handling.[2][7]
- **Prevent Fire and Explosion:** **3-(2-Methylphenyl)furan** is likely a flammable liquid.[1][9] Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3] Use non-sparking tools and explosion-proof equipment.[1][3] Ground and bond containers and receiving equipment to prevent static discharge.[1][2][3]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][3][7] Store away from oxidizing agents.[10]
- **Spill Response:** In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite), and place it in a sealed container for disposal.[1] For larger spills, evacuate the area and contact your institution's EHS department.

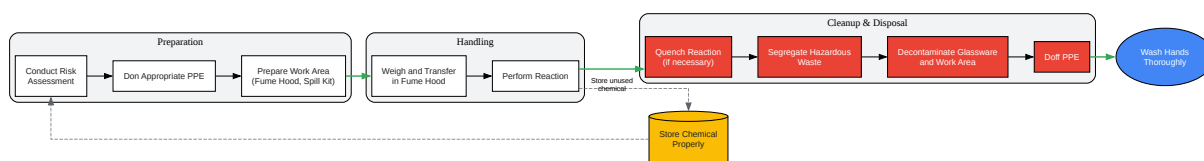
Disposal Plan

- Waste Characterization: **3-(2-Methylphenyl)furan** waste is considered hazardous due to its likely flammability and potential toxicity.
- Waste Collection: Collect all waste containing **3-(2-Methylphenyl)furan**, including contaminated PPE and absorbent materials, in a designated, properly labeled, and sealed hazardous waste container.
- Disposal: Dispose of the hazardous waste through your institution's EHS-approved waste disposal program.^{[1][3][7]} Do not dispose of it down the drain or in the regular trash.

Quantitative Data for Related Compounds

Property	2-Methylfuran	3-Methylfuran	3-Phenyl furan
Molecular Formula	C ₅ H ₆ O ^[3]	C ₅ H ₆ O	C ₁₀ H ₈ O ^[7]
Boiling Point	63 - 66 °C @ 760 mmHg ^[3]	66 °C ^[9]	232 - 233 °C @ 760 mmHg (estimated) ^[7]
Flash Point	-26 °C / -14.8 °F ^[3]	< 23 °C ^[9]	93.4 °C (estimated) ^[7]
Vapor Pressure	142 mmHg @ 20 °C ^[3]	Not determined	0.092 mmHg @ 25 °C (estimated) ^[7]
Specific Gravity	0.910 ^[3]	0.92 g/cm ³ @ 20 °C ^[9]	Not determined

Safe Handling Workflow



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Caption: Workflow for the safe handling of **3-(2-Methylphenyl)furan** from preparation to disposal.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3-(2-Methylphenyl)furan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15209064#personal-protective-equipment-for-handling-3-2-methylphenyl-furan]

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